Technical Monograph: 3-(2-methoxyethoxy)pyrazin-2-amine

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Compound of Interest

Compound Name:	*3-(2-methoxyethoxy)pyrazin-2-amine*
CAS No.:	*1400820-53-2*
Cat. No.:	*B2771362*

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Executive Summary

3-(2-methoxyethoxy)pyrazin-2-amine is a functionalized pyrazine derivative characterized by an exocyclic primary amine at the C2 position and a 2-methoxyethoxy ether chain at the C3 position. This structural motif is highly valued in medicinal chemistry for its ability to modulate lipophilicity (LogP) and improve aqueous solubility while serving as a privileged scaffold for hydrogen bonding in enzyme active sites. It is primarily utilized as a building block in the development of small-molecule inhibitors targeting specific kinases and ion channels.

Chemical Identity & Physicochemical Profile[1]

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Property	Specification
IUPAC Name	3-(2-methoxyethoxy)pyrazin-2-amine
CAS Number	1400820-53-2
Molecular Formula	$C_7H_{11}N_3O_2$
Molecular Weight	169.18 g/mol
SMILES	COCCOC1=NC=CN=C1N
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
pKa (Calculated)	~3.0 (Pyrazine N), ~16 (Amine N-H)

Synthetic Pathway & Mechanism

The most robust synthetic route for **3-(2-methoxyethoxy)pyrazin-2-amine** involves a Nucleophilic Aromatic Substitution (S_NAr). The starting material, 2-amino-3-chloropyrazine, possesses a chlorine atom activated by the electron-deficient pyrazine ring. The reaction proceeds via the addition-elimination mechanism where the alkoxide generated from 2-methoxyethanol attacks the C3 position.

Reaction Mechanism

- Deprotonation: A strong base (e.g., Potassium tert-butoxide or Sodium hydride) deprotonates 2-methoxyethanol to form the nucleophilic alkoxide.
- Nucleophilic Attack: The alkoxide attacks the C3 carbon of 2-amino-3-chloropyrazine, forming a Meisenheimer-like anionic intermediate.
- Aromatization: The chloride ion is eliminated, restoring aromaticity and yielding the ether product.

Pathway Visualization

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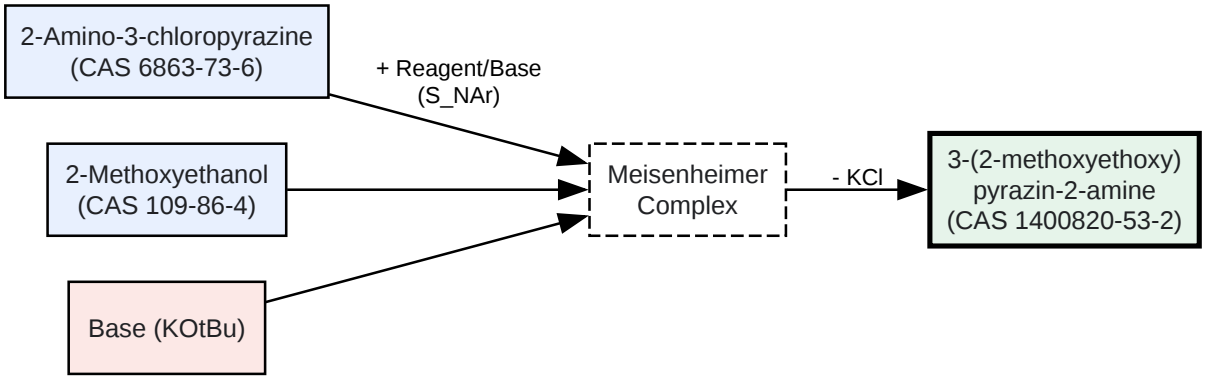

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Figure 1: S_NAr synthesis pathway from 2-amino-3-chloropyrazine.

Experimental Protocol

Objective: Synthesis of **3-(2-methoxyethoxy)pyrazin-2-amine** on a 10 mmol scale.

Reagents

- 2-Amino-3-chloropyrazine: 1.30 g (10 mmol)
- 2-Methoxyethanol: 10 mL (Excess, acts as solvent/reagent)
- Potassium tert-butoxide (KOtBu): 2.24 g (20 mmol)
- Solvent: Anhydrous THF or Dioxane (optional if using neat alcohol)

Step-by-Step Methodology

- Preparation of Alkoxide:
  - In a dry 50 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, charge 10 mL of anhydrous 2-methoxyethanol.
  - Cool to 0°C in an ice bath.
  - Slowly add KOtBu (2.24 g) portion-wise to control the exotherm. Stir for 15 minutes until fully dissolved. Note: This generates the active nucleophile in situ.

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- Coupling Reaction:
  - Add 2-amino-3-chloropyrazine (1.30 g) to the reaction mixture.
  - Equip the flask with a reflux condenser.
  - Heat the mixture to 90°C for 4–6 hours. Monitor reaction progress via TLC (50% EtOAc/Hexanes) or LC-MS. The spot for the starting chloride (Rf ~0.4) should disappear, and a more polar product spot should appear.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Concentrate the mixture under reduced pressure to remove excess 2-methoxyethanol.
  - Dilute the residue with water (30 mL) and extract with Ethyl Acetate (3 x 30 mL).
  - Wash the combined organic layers with brine (20 mL), dry over anhydrous Na_2SO_4, and filter.
- Purification:
  - Concentrate the filtrate to yield the crude solid.
  - Purify via flash column chromatography (Silica gel, gradient 0-5% Methanol in Dichloromethane).
  - Yield Expectation: 75–85% (approx. 1.3–1.5 g).

Quality Control & Characterization

To validate the identity of the synthesized compound, the following spectral data must be confirmed.

- ^1H NMR (400 MHz, DMSO-d_6):

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- Pyrazine Ring Protons: Two doublets (or broad singlets) around δ 7.5–7.8 ppm (C5-H, C6-H).
- Amine: Broad singlet at δ 6.0–6.5 ppm (2H, $-NH_2$), exchangeable with D_2O.
- Ether Linkage:
  - Triplet at δ 4.3–4.4 ppm (2H, $-O-CH_2-CH_2-$).
  - Triplet at δ 3.6–3.7 ppm (2H, $-CH_2-CH_2-O-$).
- Methoxy Group: Singlet at δ 3.3 ppm (3H, $-OCH_3$).

- LC-MS:
  - ESI+: $[M+H]^+$ peak at m/z 170.1.

Applications in Drug Discovery

This compound serves as a specialized "head group" or linker fragment. The 2-methoxyethoxy chain is a classic medicinal chemistry modification used to:

- Enhance Solubility: The ether oxygen atoms act as hydrogen bond acceptors, improving aqueous solubility compared to alkyl chains.
- Fill Hydrophobic Pockets: The flexible chain can occupy ribose-binding pockets in kinase enzymes or allosteric sites in ion channels (e.g., P2X3 receptors).
- Metabolic Stability: The ether linkage is generally more resistant to metabolic cleavage than esters.

Workflow: Fragment Incorporation

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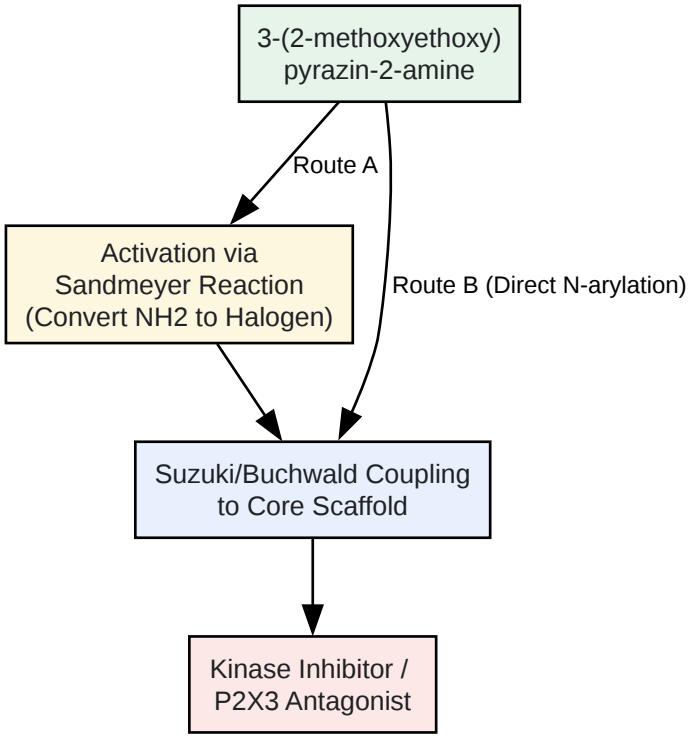

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Figure 2: Integration of the fragment into drug discovery workflows.

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine.

References

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Sources

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